

Comparative Guide: NMR Spectral Profiling of 8-Hydroxy-4',5,7-trimethoxyflavone

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Compound of Interest

Compound Name: 8-Hydroxy-4',5,7-trimethoxyflavone

CAS No.: 21919-71-1

Cat. No.: B12730536

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Executive Summary

Compound: **8-Hydroxy-4',5,7-trimethoxyflavone** Molecular Formula: $C_{18}H_{16}O_6$ (MW: 328.32 g/mol) Class: Flavone (5,7,8-trioxygenated backbone) Primary Challenge: Distinguishing this compound from its structural isomers, particularly 5-hydroxy-4',7,8-trimethoxyflavone and 5-hydroxy-4',6,7-trimethoxyflavone.

This guide provides a technical framework for the unambiguous identification of **8-hydroxy-4',5,7-trimethoxyflavone** using 1D and 2D NMR spectroscopy. The critical differentiator is the absence of a strongly chelated hydroxyl group at position 5, which fundamentally alters the proton NMR profile compared to typical 5-hydroxyflavonoids.

Structural Analysis & Theoretical Basis

The target compound features a 5,7,8-substitution pattern on the A-ring.^[1] This is chemically significant because the C-5 position is occupied by a methoxy group (-OMe), not a hydroxyl group (-OH).

- Chelation Effect: In most naturally occurring flavones, a C-5 hydroxyl group forms a strong intramolecular hydrogen bond with the C-4 carbonyl. This results in a sharp, downfield signal (> 12.0 ppm).
- Target Anomaly: In **8-hydroxy-4',5,7-trimethoxyflavone**, the C-5 methoxy group prevents this chelation. Consequently, the C-8 hydroxyl group appears significantly upfield (8.5–10.0 ppm) and is often broader.

Isomer Comparison

Feature	Target: 8-OH-4',5,7-OMe	Isomer A: 5-OH-4',7,8-OMe	Isomer B: 5-OH-4',6,7-OMe
A-Ring Proton	H-6 (Singlet)	H-6 (Singlet)	H-8 (Singlet)
Chelated OH	No (OH at C-8)	Yes (OH at C-5)	Yes (OH at C-5)
OH Shift	~9.0 - 10.0 ppm	> 12.5 ppm	> 12.5 ppm
C-5 Shift	~150-160 ppm (Oxygenated)	~150-160 ppm (Oxygenated)	~150-160 ppm (Oxygenated)

Comparative NMR Data (Experimental & Characteristic)

The following data compares the target compound with its most common isomer, 5-hydroxy-4',7,8-trimethoxyflavone. Data is standardized for DMSO-d₆ at 400/500 MHz.

Table 1: ¹H NMR Chemical Shift Comparison (ppm)

Position	Target: 8-Hydroxy-4',5,7-trimethoxyflavone	Alt: 5-Hydroxy-4',7,8-trimethoxyflavone	Diagnostic Note
OH	9.0 – 9.8 (s, br)	12.5 – 12.9 (s, sharp)	Primary Differentiator
H-3	6.60 – 6.70 (s)	6.60 – 6.80 (s)	Characteristic Flavone C-ring
H-6	6.40 – 6.60 (s)	6.40 – 6.60 (s)	Confirms 5,7,8-substitution
H-8	Substituted (OH)	Substituted (OMe)	-
H-2', 6'	7.90 – 8.10 (d, J=8.8 Hz)	7.95 – 8.05 (d, J=8.8 Hz)	Typical AA'BB' system
H-3', 5'	7.00 – 7.15 (d, J=8.8 Hz)	7.05 – 7.15 (d, J=8.8 Hz)	Typical AA'BB' system
5-OMe	3.80 – 3.95 (s)	Absent (OH)	Key Distinction
7-OMe	3.80 – 3.95 (s)	3.85 – 3.95 (s)	-
8-OMe	Absent (OH)	3.75 – 3.85 (s)	-
4'-OMe	3.80 – 3.90 (s)	3.80 – 3.90 (s)	-

Table 2: ¹³C NMR Characteristic Shifts (ppm)

Carbon	Target	Alternative	Mechanistic Insight
C-4 (C=O)	~175.0 – 177.0	~182.0 – 183.0	Non-chelated carbonyls resonate upfield compared to chelated ones.
C-5	~152.0 – 155.0	~156.0 – 158.0	-
C-6	~95.0 – 98.0	~95.0 – 99.0	Ortho to two oxygens.
C-8	~125.0 – 130.0	~127.0 – 130.0	Ipso-OH vs Ipso-OMe shifts are subtle.

Experimental Protocols

Protocol A: Sample Preparation

- Solvent: Dissolve 2–5 mg of the pure compound in 0.6 mL of DMSO-d₆.
 - Note: CDCl₃ is acceptable, but DMSO-d₆ is preferred to observe the exchangeable phenolic proton (OH-8) which may be invisible in CDCl₃ due to exchange.
- Tube: Use a high-quality 5mm NMR tube to minimize shimming errors.
- Temperature: Acquire at 298 K (25°C).

Protocol B: The "Chelation Check" (Self-Validating Step)

Before running 2D experiments, perform this quick validation:

- Acquire a standard ¹H spectrum (16 scans).
- Check the region 11.0 – 14.0 ppm.
 - Signal Present: The compound contains a free 5-OH (e.g., 5-hydroxy-4',7,8-trimethoxyflavone). STOP. This is likely not your target.
 - Signal Absent: Check the region 8.5 – 10.0 ppm. A broad singlet here supports the 8-OH assignment (or 3-OH/7-OH). Proceed to HMBC.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Protocol C: HMBC Differentiation Strategy

The Heteronuclear Multiple Bond Correlation (HMBC) experiment is the definitive method to assign the position of the methoxy groups.

Parameters:

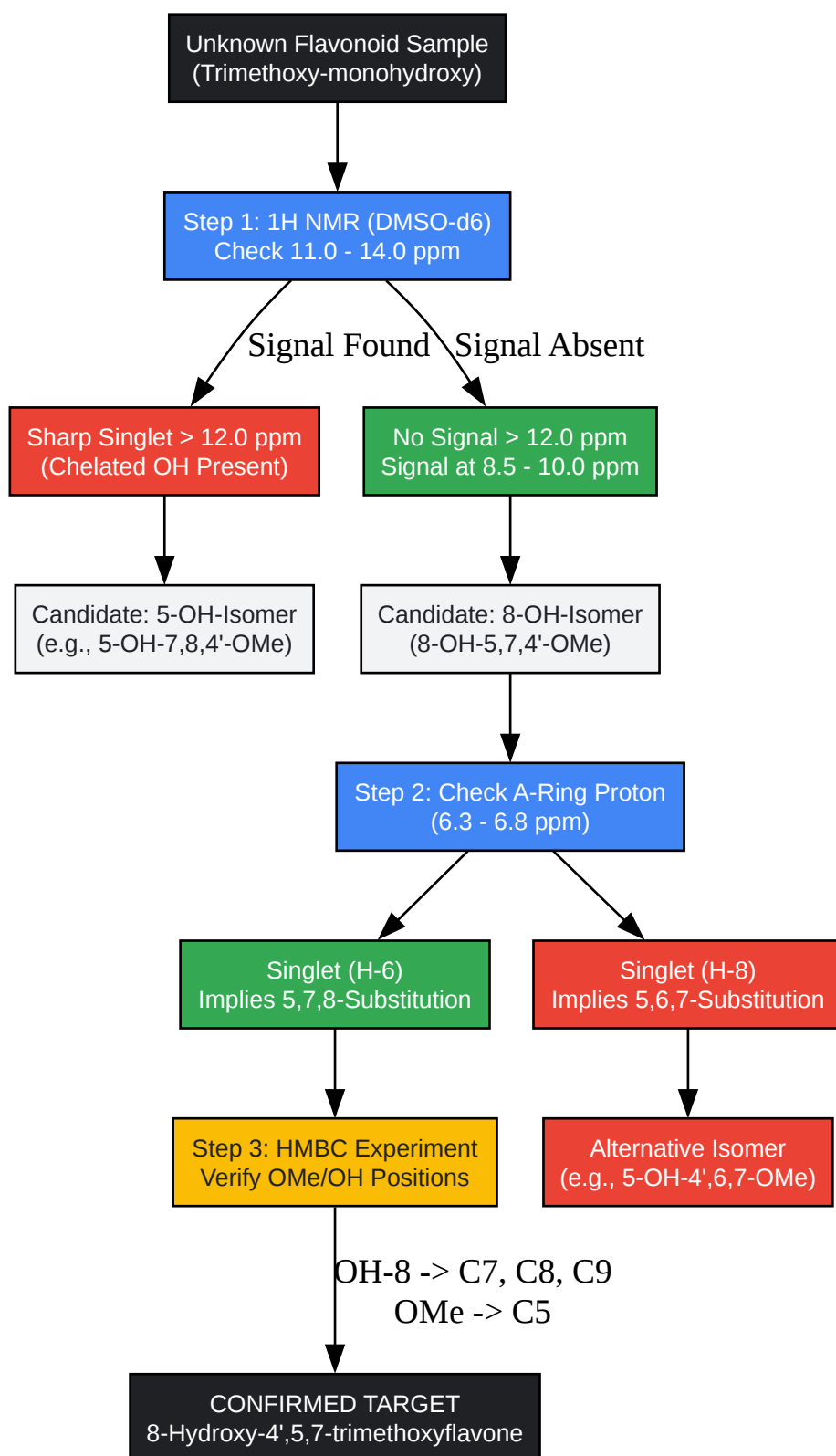
- Optimize for long-range coupling: J = 8 Hz.
- Scans: Minimum 32–64 scans for sufficient S/N on quaternary carbons.

Key Correlations to Look For:

- The "Killer" Correlation (OH-8):
 - If the proton at ~9.5 ppm correlates to C-7, C-8, and C-9, it confirms the OH is at position 8.
- The 5-OMe Confirmation:
 - The methoxy singlet (approx 3.8-3.9 ppm) must correlate to C-5 (~152-155 ppm).
 - Validation: C-5 should also show a correlation from H-6.
- The H-6 Pivot:
 - The singlet aromatic proton (H-6) should correlate to C-5, C-7, C-8, and C-10.

Visualization: Structural Elucidation Workflow

The following diagram illustrates the logical flow for distinguishing the target from its isomers using the data described above.



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Caption: Logical decision tree for distinguishing **8-hydroxy-4',5,7-trimethoxyflavone** from chelated isomers.

References

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